Technical Characterization Guide: (3-Fluorooxolan-3-yl)methanamine Hydrochloride

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Compound of Interest	
Compound Name:	*(3-Fluorooxolan-3-yl)methanamine hydrochloride*
CAS No.:	*2098093-18-4*
Cat. No.:	*B1450237*

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Executive Summary: The "Fluorine Effect" in Saturated Heterocycles

(3-Fluorooxolan-3-yl)methanamine hydrochloride (CAS: 1262407-64-6 for free base analog) represents a strategic bioisostere of the standard (oxolan-3-yl)methanamine. By introducing a fluorine atom at the C3 position—geminal to the amine-bearing methylene group—chemists can exploit the

-fluorine effect. This modification significantly lowers the pKa of the amine (typically by 1.5–2.0 units) without drastically altering steric bulk, thereby improving lipophilicity at physiological pH (LogD) and enhancing membrane permeability.

This guide compares the fluorinated scaffold against its non-fluorinated parent to demonstrate its utility in optimizing lead compounds for CNS penetration and metabolic stability.

Comparative Performance Analysis

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The following data contrasts the physical properties of the fluorinated target against the standard non-fluorinated analog.

Table 1: Physicochemical Property Comparison

Feature	(3-Fluorooxolan-3-yl)methanamine	(Oxolan-3-yl)methanamine	Impact on Drug Design
Structure	Gem-fluoro-aminomethyl (Quaternary C3)	Tertiary C3 (Methine)	Metabolic Block: F-substitution prevents oxidation at the susceptible C3 position.
Basicity (pKa)	~8.2 (Estimated -F shift)	9.96 (Predicted)	Permeability: Lower pKa increases the fraction of neutral species at pH 7.4, enhancing passive transport.
Lipophilicity (LogP)	~0.07 (Intrinsic)	0.07	Solubility: Intrinsic lipophilicity is similar, but effective distribution (LogD) improves due to pKa shift.
Conformation	Rigidified (Gauche Effect)	Flexible	Binding Entropy: F-C-C-N gauche preference reduces entropic penalty upon binding.
Molecular Weight	119.14 (Free Base)	101.15	Minimal mass penalty (+18 Da).

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> *Key Insight: The ~1.7 unit drop in pKa is the defining "performance" metric. While the non-fluorinated amine is >99% protonated at physiological pH (7.4), the fluorinated analog has a significant population (~10-15%) of the neutral species, which is the form required to cross the blood-brain barrier (BBB).*

Mechanistic & Structural Logic

The -Fluorine Inductive Effect

The fluorine atom at C3 exerts a strong electron-withdrawing inductive effect (-I) through the carbon framework. This pulls electron density away from the nitrogen lone pair on the adjacent methylene group, stabilizing the free base form and making the conjugate acid more acidic (lower pKa).

Conformational Locking (The Gauche Effect)

Unlike the flexible non-fluorinated parent, the (3-fluorooxolan-3-yl)methanamine motif adopts a specific conformation due to the gauche effect. The C–F bond and the C–N bond preferentially align gauche (60°) to each other rather than anti (180°). This pre-organizes the molecule, potentially matching the bioactive conformation of a target ligand and reducing the entropic cost of binding.

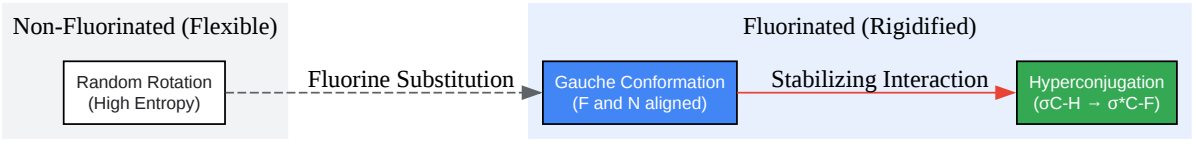

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Figure 1: The introduction of fluorine restricts conformational freedom via the gauche effect, pre-organizing the pharmacophore.

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Synthesis Workflow: The Bromofluorination Route[1]

The most robust route for synthesizing this quaternary center involves the bromofluorination of an exocyclic alkene, a method optimized by Enamine and similar CROs for multigram scale.

Reaction Scheme

- Precursor: 3-Methylenetetrahydrofuran.
- Bromofluorination: Electrophilic addition using NBS and Et

  N[1]·3HF.[1]
- Substitution: Displacement of the primary bromide with azide.
- Reduction: Conversion of azide to amine.

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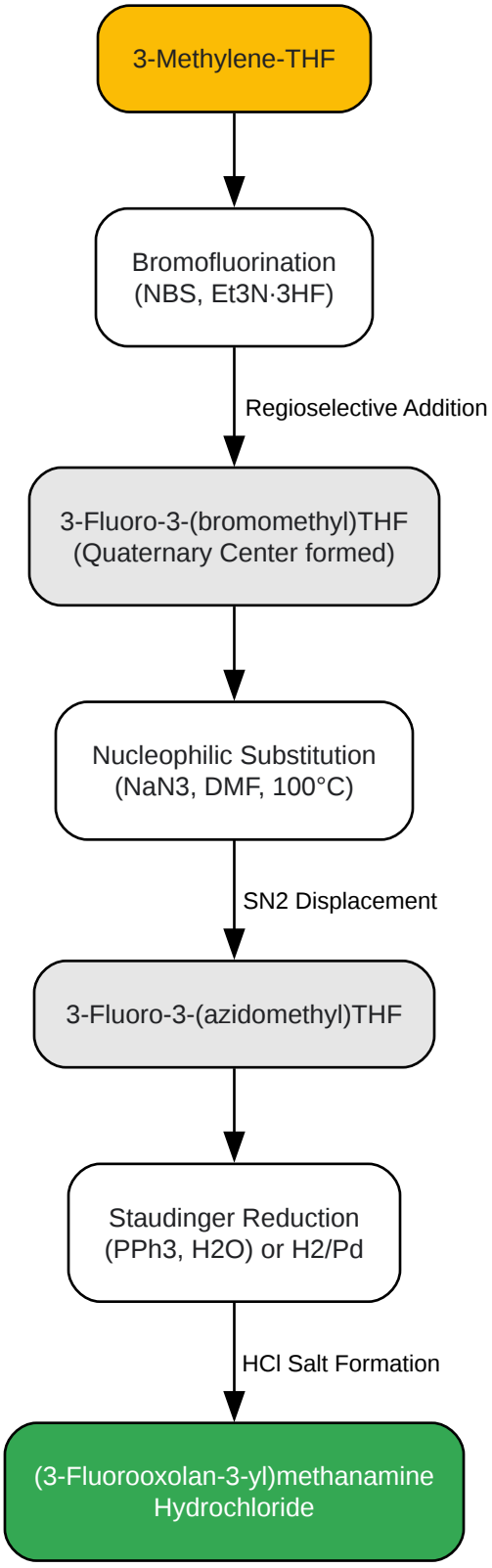

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Figure 2: Synthetic pathway for the construction of the gem-fluoro-aminomethyl quaternary center.

Experimental Characterization Protocols

To ensure scientific integrity, the following self-validating protocols are recommended for verifying the identity and purity of the compound.

Protocol A: Potentiometric pKa Determination

Rationale: To empirically verify the basicity shift compared to the non-fluorinated analog.

- Preparation: Dissolve 5 mg of the hydrochloride salt in 20 mL of degassed water (0.1 M KCl ionic strength adjuster).
- Titrant: Standardized 0.1 M NaOH (carbonate-free).
- Apparatus: Automated potentiometric titrator (e.g., Sirius T3 or Mettler Toledo) equipped with a combined glass pH electrode.
- Execution: Perform a "blank" titration (solvent only) followed by the sample titration from pH 2.0 to pH 12.0.
- Validation: The Bjerrum plot should show a single inflection point. The calculated pKa must be significantly lower (< 9.0) than the non-fluorinated reference (~9.9).

Protocol B: F NMR Spectroscopy

Rationale: To confirm the presence of the C-F bond and the quaternary nature of the carbon.

- Solvent: DMSO-

  or D

  O.
- Internal Standard:

  -Trifluorotoluene (

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-63.7 ppm) or Hexafluorobenzene.

- Acquisition: Acquire a proton-decoupled

  F spectrum.

- Expected Signal:
  - A singlet or a multiplet (if coupled to adjacent CH

    protons) typically in the range of -140 to -170 ppm.
  - Diagnostic Feature: If the fluorine were on a tertiary carbon (with a proton), it would show a large geminal H-F coupling (

    Hz) in the

    H NMR. The absence of a geminal H-F coupling at the C3 position in the

    H NMR confirms the quaternary (gem-fluoro-alkyl) structure.

Protocol C: X-Ray Powder Diffraction (XRPD)

Rationale: To verify the crystallinity and salt form (polymorph screening).

- Sample: Gently grind 10 mg of the solid.
- Scan: 2

  range from 3° to 40°, step size 0.02°.
- Output: A distinct crystalline pattern confirms a stable hydrochloride salt, distinguishing it from amorphous hygroscopic impurities common in amine salts.

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